

# In-depth Technical Guide: Physicochemical Properties of Fmoc-N-Me-Thr(tBu)-OH

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fmoc-N-Me-Thr(tBu)-OH

Cat. No.: B557330

[Get Quote](#)

This guide provides essential physicochemical data for **Fmoc-N-Me-Thr(tBu)-OH**, a commonly used amino acid derivative in solid-phase peptide synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and peptide chemistry.

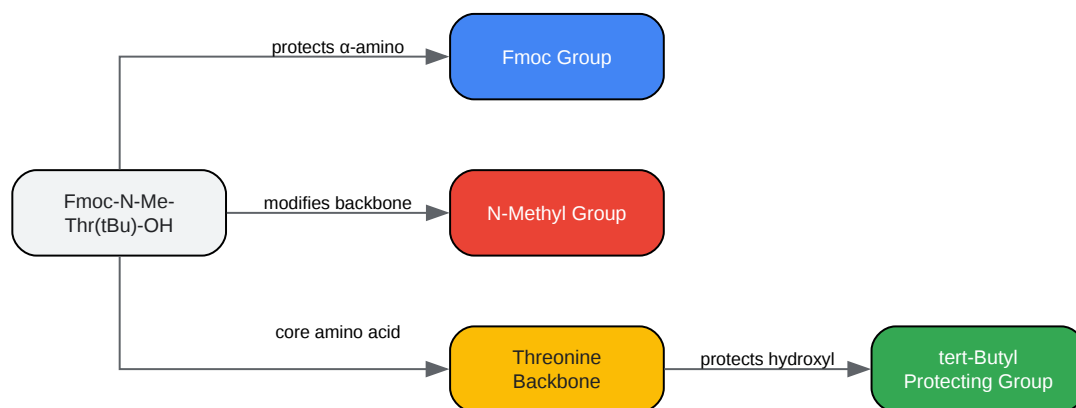
## Physicochemical Data

The key quantitative properties of **Fmoc-N-Me-Thr(tBu)-OH** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>24</sub> H <sub>29</sub> NO <sub>5</sub>
Molecular Weight	411.49 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	117106-20-4 <a href="#">[1]</a> <a href="#">[2]</a>

## Structural Components

The chemical structure of **Fmoc-N-Me-Thr(tBu)-OH** is comprised of several key functional groups that dictate its reactivity and application in peptide synthesis. The logical relationship between these components is illustrated in the following diagram.



[Click to download full resolution via product page](#)

Caption: Logical relationship of the components of **Fmoc-N-Me-Thr(tBu)-OH**.

This document is intended for informational purposes only and does not constitute a specification sheet. For experimental use, please refer to the manufacturer's certificate of analysis.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Fmoc-N-Me-Thr(tBu)-OH 97% | 117106-20-4 [sigmaaldrich.com]
- 2. advancedchemtech.com [advancedchemtech.com]
- To cite this document: BenchChem. [In-depth Technical Guide: Physicochemical Properties of Fmoc-N-Me-Thr(tBu)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557330#fmoc-n-me-thr-tbu-oh-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)